

Application Notes and Protocols for Assessing the Environmental Persistence of Dimetilan

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Compound of Interest

Compound Name: *Dimetilan*

Cat. No.: *B166997*

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Introduction

Dimetilan is a carbamate insecticide formerly used for the control of flies.^[1] As with any pesticide, understanding its environmental persistence is crucial for assessing its potential long-term ecological impact. The persistence of a chemical in the environment is determined by its susceptibility to various degradation processes, including biodegradation, hydrolysis, and photolysis.

These application notes provide a framework for assessing the environmental persistence of **Dimetilan**. Due to the limited availability of public domain data on the environmental half-life of **Dimetilan**, this document outlines detailed protocols based on internationally recognized OECD guidelines to enable researchers to generate this critical information.

Data Presentation

Quantitative data on the environmental persistence of **Dimetilan** is not extensively available in peer-reviewed literature. The following tables summarize the available information, which is largely based on estimations and qualitative assessments. The experimental protocols detailed in the subsequent sections are designed to generate the precise quantitative data necessary for a thorough environmental risk assessment.

Table 1: Physicochemical Properties and Estimated Environmental Fate of **Dimetilan**

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ N ₄ O ₃	[1]
Molar Mass	240.26 g/mol	[1]
Water Solubility	Readily soluble	[2]
Vapor Pressure	9.7 x 10 ⁻⁵ mm Hg at 20°C	
Estimated Koc	12	
Estimated Henry's Law Constant	4.1 x 10 ⁻¹¹ atm-cu m/mole	
Estimated Atmospheric Half-life (vapor phase)	3 hours	
Bioconcentration Factor (BCF) (estimated)	3	

Table 2: Summary of Available Environmental Persistence Data for **Dimetilan**

Environmental Compartment	Degradation Process	Half-life (DT ₅₀)	Degradation Products	Reference
Soil	Aerobic Biodegradation	Data not available	Not specified	
Water	Hydrolysis	Not expected to be an important environmental fate process under neutral pH conditions. Hydrolyzed by acids and alkalis.	Not specified	[2]
Water	Photolysis	Natural sunlight causes decomposition.	3-methyl-5-hydroxy-pyrazol-5-dimethylcarbama te (one of three degradation products)	
Atmosphere	Photochemical reaction with hydroxyl radicals (vapor phase)	~3 hours (estimated)	Not specified	

Experimental Protocols

The following protocols are based on the OECD Guidelines for the Testing of Chemicals and provide a robust framework for determining the environmental persistence of **Dimetilan**.

Protocol 1: Aerobic and Anaerobic Transformation in Soil (Based on OECD Guideline 307)

Objective: To determine the rate and route of degradation of **Dimetilan** in soil under aerobic and anaerobic conditions, including the formation and decline of major transformation products.

Methodology:

- **Test System:** Use at least three different soil types with varying physicochemical properties (e.g., pH, organic carbon content, texture). For anaerobic studies, one soil type is typically sufficient.
- **Test Substance:** ^{14}C -labeled **Dimetilan** is recommended for accurate mass balance calculations. If non-labeled **Dimetilan** is used, a validated analytical method with sufficient sensitivity is required.
- **Application:** Apply the test substance to the soil samples at a concentration relevant to its intended use.
- **Incubation:**
 - **Aerobic:** Incubate the soil samples in the dark at a constant temperature (e.g., $20 \pm 2^\circ\text{C}$) in a flow-through system that allows for the trapping of evolved $^{14}\text{CO}_2$ and other volatile organic compounds. Maintain soil moisture at 40-60% of its maximum water holding capacity.
 - **Anaerobic:** After an initial aerobic phase to establish microbial activity, flood the soil with water and purge the system with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- **Sampling:** Collect soil samples at appropriate time intervals over a period of up to 120 days.
- **Analysis:**
 - Extract the soil samples with appropriate solvents to recover **Dimetilan** and its transformation products.
 - Analyze the extracts using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with a mass spectrometer (MS) or a specific detector for nitrogen-containing compounds.
 - Quantify the amount of parent compound, transformation products, and non-extractable residues.

- Analyze the trapping solutions to determine the extent of mineralization ($^{14}\text{CO}_2$ evolution).
- Data Analysis: Calculate the dissipation half-life (DT_{50}) of **Dimetilan** and the formation and decline kinetics of its major transformation products.

Protocol 2: Aerobic Mineralization in Surface Water (Based on OECD Guideline 309)

Objective: To determine the rate and extent of aerobic biodegradation of **Dimetilan** in surface water.

Methodology:

- Test System: Use natural surface water collected from two different sources with low organic carbon content.
- Test Substance: Use ^{14}C -labeled **Dimetilan** at two different concentrations, one of which should be in the $\mu\text{g/L}$ range.
- Incubation: Incubate the water samples in the dark at a constant temperature (e.g., 20-25°C) with continuous aeration and agitation for up to 60 days. Include a sterile control to assess abiotic degradation.
- Sampling: Collect water samples and trap volatile compounds at regular intervals.
- Analysis:
 - Analyze water samples for the parent compound and major transformation products using HPLC or a similar technique.
 - Measure the evolved $^{14}\text{CO}_2$ to determine the extent of mineralization.
- Data Analysis: Calculate the half-life of **Dimetilan** and the percentage of mineralization at the end of the study.

Protocol 3: Phototransformation of Chemicals in Water (Based on OECD Guideline 316)

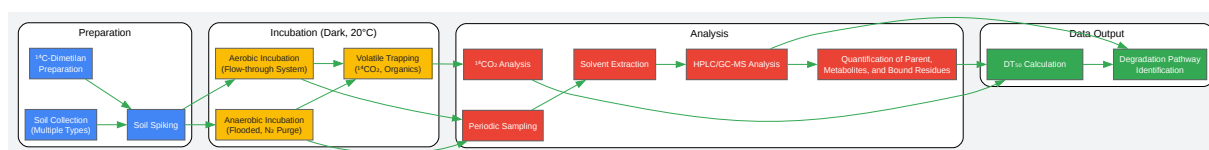
Objective: To determine the rate of direct and indirect photolysis of **Dimetilan** in water.

Methodology:

- Test System: Use a buffered, sterilized, purified water solution of **Dimetilan**. For indirect photolysis, natural water containing humic substances can be used.
- Light Source: Use a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters).
- Incubation: Irradiate the test solutions in quartz tubes at a constant temperature. Include dark controls to account for non-photolytic degradation.
- Sampling: Collect samples at various time points.
- Analysis: Analyze the samples for the concentration of **Dimetilan** using a validated analytical method (e.g., HPLC-UV).
- Data Analysis: Calculate the photolysis half-life of **Dimetilan**.

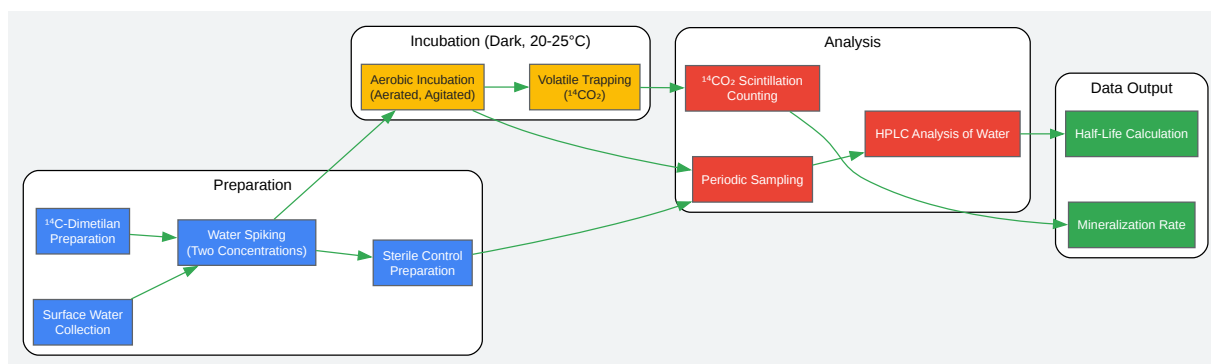
Visualizations

The following diagrams illustrate the experimental workflows for assessing the environmental persistence of **Dimetilan**.

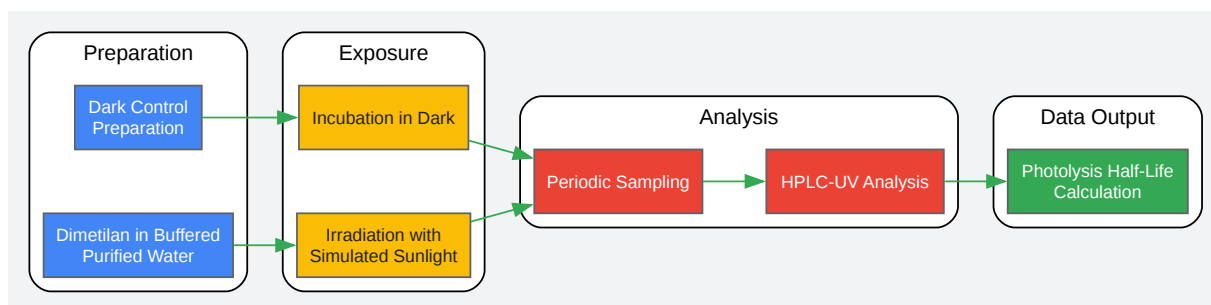


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Caption: Workflow for Soil Degradation Study.

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Caption: Workflow for Water Biodegradation Study.

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Caption: Workflow for Photolysis Study.

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References

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- 2. Dimetilan | C₁₀H₁₆N₄O₃ | CID 12572 - PubChem [pubchem.ncbi.nlm.nih.gov]
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